

Sulprofos: A Comprehensive Technical Guide on its Physical and Chemical Characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulprofos

Cat. No.: B166734

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulprofos is an organothiophosphate insecticide and acetylcholinesterase inhibitor.^[1] This technical guide provides an in-depth overview of its core physical and chemical characteristics, supported by detailed experimental protocols and visual diagrams to facilitate understanding and application in research and development settings.

Chemical Identity

Identifier	Value
IUPAC Name	ethoxy-(4-methylsulfanylphenoxy)-propylsulfanyl-sulfanylidene-λ5-phosphane
CAS Number	35400-43-2
Molecular Formula	C ₁₂ H ₁₉ O ₂ PS ₃ ^[1]
Molecular Weight	322.5 g/mol ^[1]
Chemical Structure	(Image of the chemical structure of Sulprofos would be placed here in a real document)

Physical and Chemical Properties

The physical and chemical properties of **Sulprofos** are crucial for understanding its environmental fate, behavior, and toxicological profile. These properties are summarized in the table below.

Property	Value	Experimental Protocol
Physical State	Tan-colored liquid with a sulfide-like odor.[2]	Visual and olfactory observation.
Melting Point	-15 °C (technical grade)[2]	Capillary Method
Boiling Point	155-158 °C at 0.1 mmHg[2]	OECD Guideline 103
Density	1.20 g/cm ³ at 20 °C[3]	Gravimetric method
Vapor Pressure	< 8 mmHg	Knudsen Effusion Method
Water Solubility	0.31 mg/L at 20 °C[2]	OECD Guideline 105 (Flask Method)
Octanol-Water Partition Coefficient (log K _{ow})	5.48[2]	OECD Guideline 107 (Shake Flask Method)
Stability	Hydrolyzes in basic conditions; stable in acidic or neutral conditions. Degrades in sunlight.[2]	Degradation Study

Experimental Protocols

Detailed methodologies for determining the key physical and chemical properties of **Sulprofos** are outlined below. These protocols are based on internationally recognized guidelines and standard laboratory practices.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature at which **Sulprofos** transitions from a solid to a liquid state. As **Sulprofos** is a liquid at room temperature, this protocol would be applicable to its solidified form at low temperatures.

Methodology:

- **Sample Preparation:** A small, dried sample of solidified **Sulprofos** is finely powdered.
- **Capillary Tube Loading:** The powdered sample is packed into a capillary tube to a height of 2-3 mm.[\[4\]](#)
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.[\[5\]](#)
- **Heating:** The sample is heated at a controlled rate.[\[6\]](#) A rapid heating rate can be used initially to determine an approximate melting point, followed by a slower rate (1-2 °C per minute) as the expected melting point is approached for an accurate determination.[\[4\]](#)[\[5\]](#)
- **Observation:** The sample is observed through a magnifying lens.
- **Data Recording:** The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.[\[4\]](#)[\[5\]](#)

Boiling Point Determination (OECD Guideline 103)

Objective: To determine the temperature at which the vapor pressure of **Sulprofos** equals the atmospheric pressure.

Methodology (Dynamic Method):

- **Apparatus:** A dynamic boiling point apparatus is used, which allows for the determination of vapor pressure as well.[\[2\]](#)[\[7\]](#)
- **Procedure:** The pressure in the apparatus is systematically varied, and the corresponding boiling temperatures are recorded.
- **Data Analysis:** A vapor pressure-temperature curve is constructed from the collected data.
- **Boiling Point Determination:** The normal boiling point is determined by interpolating the temperature at which the vapor pressure equals 101.325 kPa.[\[2\]](#)[\[7\]](#)

Vapor Pressure Determination (Knudsen Effusion Method)

Objective: To measure the low vapor pressure of a substance like **Sulprofos**.

Methodology:

- Sample Preparation: A small, known mass of **Sulprofos** is placed in a Knudsen effusion cell, which has a small orifice of a known area.[\[8\]](#)[\[9\]](#)
- Experimental Setup: The cell is placed in a vacuum chamber at a constant, controlled temperature.[\[8\]](#)
- Measurement: The rate of mass loss of the substance effusing through the orifice into the vacuum is measured over time using an ultra-sensitive microbalance.[\[9\]](#)
- Calculation: The vapor pressure is calculated from the rate of mass loss, the area of the orifice, the temperature, and the molecular weight of the substance using the Knudsen equation.[\[8\]](#)

Water Solubility Determination (OECD Guideline 105 - Flask Method)

Objective: To determine the saturation concentration of **Sulprofos** in water at a given temperature.

Methodology:

- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium.[\[10\]](#)
- Equilibration: An excess amount of **Sulprofos** is added to a flask containing purified water. The flask is then agitated at a constant temperature (e.g., 20 °C) for a sufficient period to achieve equilibrium (e.g., 24-48 hours).[\[10\]](#)[\[11\]](#)
- Phase Separation: The mixture is centrifuged or filtered to separate the undissolved **Sulprofos** from the aqueous solution.[\[11\]](#)

- **Concentration Analysis:** The concentration of **Sulprofos** in the clear aqueous phase is determined using a suitable analytical method, such as Gas Chromatography with a Nitrogen-Phosphorus Detector (GC-NPD) or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The water solubility is expressed as the mass of **Sulprofos** per volume of water (e.g., mg/L).

Octanol-Water Partition Coefficient (log Kow) Determination (OECD Guideline 107 - Shake Flask Method)

Objective: To determine the ratio of the concentration of **Sulprofos** in n-octanol and water at equilibrium, which indicates its lipophilicity.

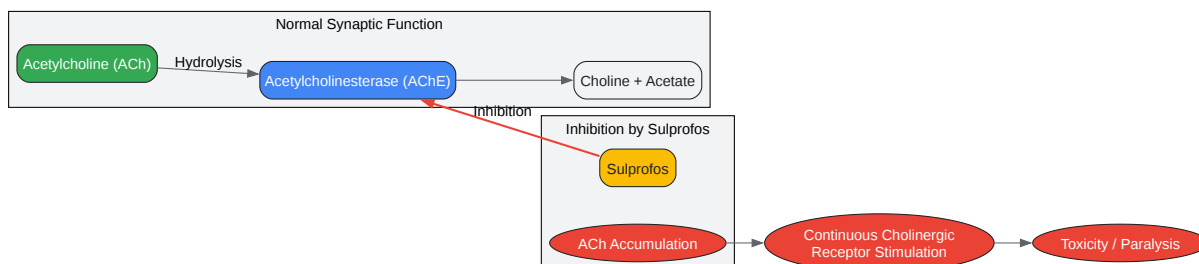
Methodology:

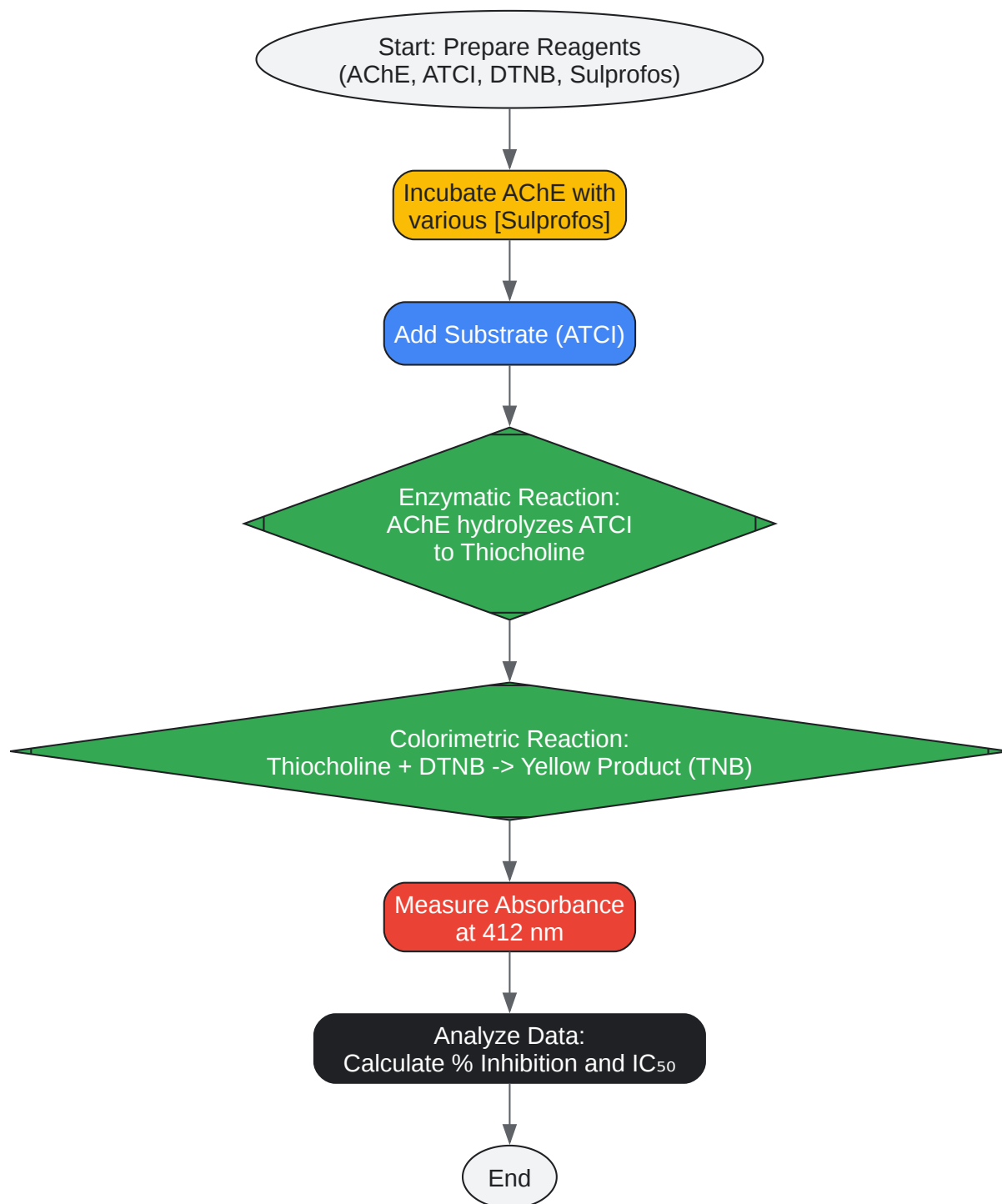
- **Preparation:** A solution of **Sulprofos** is prepared in either n-octanol or water. This solution is then mixed with the other solvent in a separatory funnel. The n-octanol and water used are mutually saturated beforehand.
- **Equilibration:** The funnel is shaken vigorously for a set period to allow for the partitioning of **Sulprofos** between the two phases. The mixture is then left to stand to allow the layers to separate completely. Centrifugation can be used to aid separation.[\[12\]](#)
- **Phase Separation:** The n-octanol and water phases are carefully separated.
- **Concentration Analysis:** The concentration of **Sulprofos** in each phase is determined using an appropriate analytical method (e.g., GC-NPD or HPLC).
- **Calculation:** The partition coefficient (Kow) is calculated as the ratio of the concentration of **Sulprofos** in the n-octanol phase to its concentration in the aqueous phase. The logarithm of this value (log Kow) is then reported.

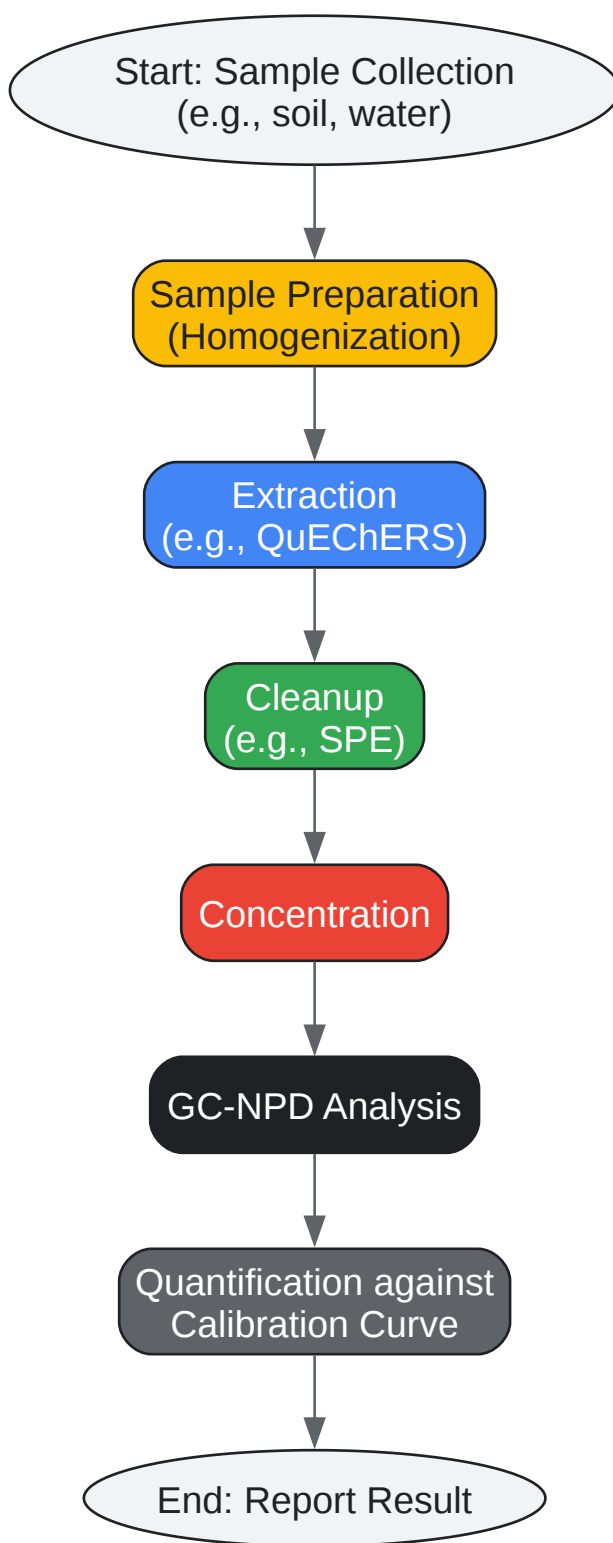
Signaling Pathway and Experimental Workflows

Primary Signaling Pathway: Acetylcholinesterase Inhibition

Sulprofos, like other organophosphate insecticides, exerts its primary toxic effect through the inhibition of the enzyme acetylcholinesterase (AChE).[1] AChE is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in synaptic clefts. Inhibition of AChE leads to an accumulation of ACh, resulting in continuous stimulation of cholinergic receptors, which can cause paralysis and death in insects.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sulprofos | C₁₂H₁₉O₂PS₃ | CID 37125 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 103 ... - OECD - Google Books [books.google.com.sg]
- 3. oecd.org [oecd.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. chem.ucalgary.ca [chem.ucalgary.ca]
- 6. westlab.com [westlab.com]
- 7. oecd.org [oecd.org]
- 8. azom.com [azom.com]
- 9. surfacemeasurementsystems.com [surfacemeasurementsystems.com]
- 10. oecd.org [oecd.org]
- 11. filab.fr [filab.fr]
- 12. OECD 107, OECD 117 and OECD 123 - Phytosafe [phytosafe.com]
- To cite this document: BenchChem. [Sulprofos: A Comprehensive Technical Guide on its Physical and Chemical Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166734#physical-and-chemical-characteristics-of-sulprofos]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com